

1-Palmitoyl-2-linoleoyl-sn-glycerol structure and function in cell membranes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Palmitoyl-2-linoleoyl-sn-glycerol

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An In-depth Technical Guide on **1-Palmitoyl-2-linoleoyl-sn-glycerol**: Structure, Function, and Analysis in Cell Membranes

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

1-Palmitoyl-2-linoleoyl-sn-glycerol (PLG) is a specific diacylglycerol (DAG) molecule that plays a crucial role in cellular biology, acting as more than just a simple lipid building block. As a key second messenger, it is integral to a multitude of signal transduction pathways, most notably in the activation of Protein Kinase C (PKC). Its unique structure, featuring a saturated palmitic acid at the sn-1 position and a polyunsaturated linoleic acid at the sn-2 position, dictates its behavior within the cell membrane, influencing membrane dynamics and the recruitment of signaling proteins. This document provides a comprehensive overview of the structure, biosynthesis, and function of PLG, details its role in cellular signaling, and outlines modern experimental protocols for its study, serving as a technical resource for professionals in life sciences and drug development.

Structure and Physicochemical Properties

1-Palmitoyl-2-linoleoyl-sn-glycerol, abbreviated as DAG(16:0/18:2), is a 1,2-diacyl-sn-glycerol. Its structure consists of a glycerol backbone esterified with palmitic acid (a saturated 16-carbon fatty acid) at the sn-1 position and linoleic acid (a polyunsaturated 18-carbon fatty acid with two double bonds) at the sn-2 position.^{[1][2]} The sn-3 hydroxyl group remains free,

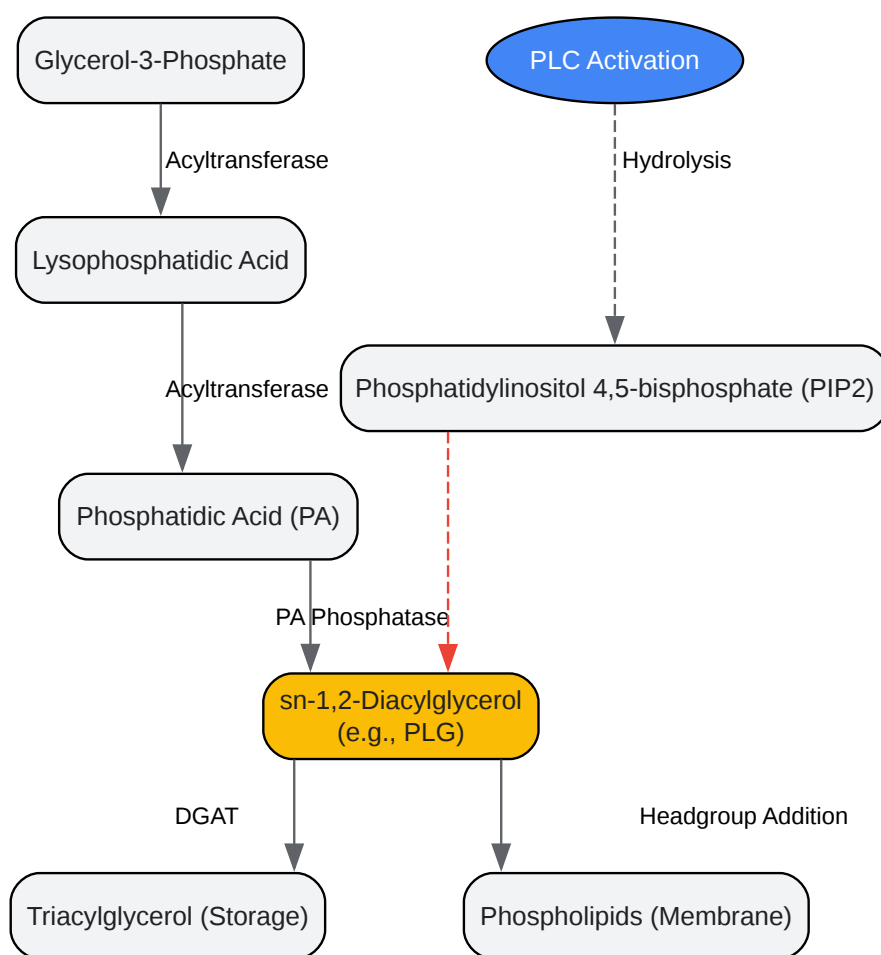
which is critical for its signaling function. This amphipathic molecule has a polar head group and two nonpolar hydrocarbon tails.[3] The kink introduced by the cis-double bonds in the linoleoyl chain influences lipid packing and membrane fluidity.[3][4]

Table 1: Physicochemical Properties of **1-Palmitoyl-2-linoleoyl-sn-glycerol**

Property	Value	Source
Molecular Formula	C37H68O5	[1][5]
Molecular Weight	592.9 g/mol	[1][5]
IUPAC Name	[(2S)-1-hexadecanoyloxy-3-hydroxypropan-2-yl] (9Z,12Z)-octadeca-9,12-dienoate	[1]
Physical Description	Solid	[1]
Collision Cross Section	257.06 Å ² ([M+NH4] ⁺)	[1]

Biosynthesis of Diacylglycerols

Diacylglycerols like PLG are key intermediates in lipid metabolism.[6] The primary pathway for their synthesis involves the sequential acylation of glycerol-3-phosphate. First, a fatty acid is transferred to form lysophosphatidic acid, which is then acylated to produce phosphatidic acid (PA).[7] A specific phosphatase then hydrolyzes the phosphate group from PA to yield diacylglycerol.[7] Alternatively, DAG can be generated at the plasma membrane through the hydrolysis of phospholipids, such as phosphatidylinositol 4,5-bisphosphate (PIP2), by phospholipase C (PLC).[8][9]



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Figure 1. Simplified pathways for the biosynthesis of 1,2-diacyl-sn-glycerol (DAG).

Function in Cell Membranes

Regulation of Membrane Dynamics

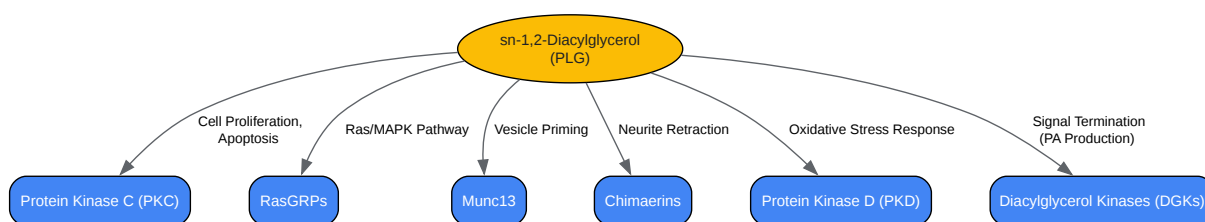
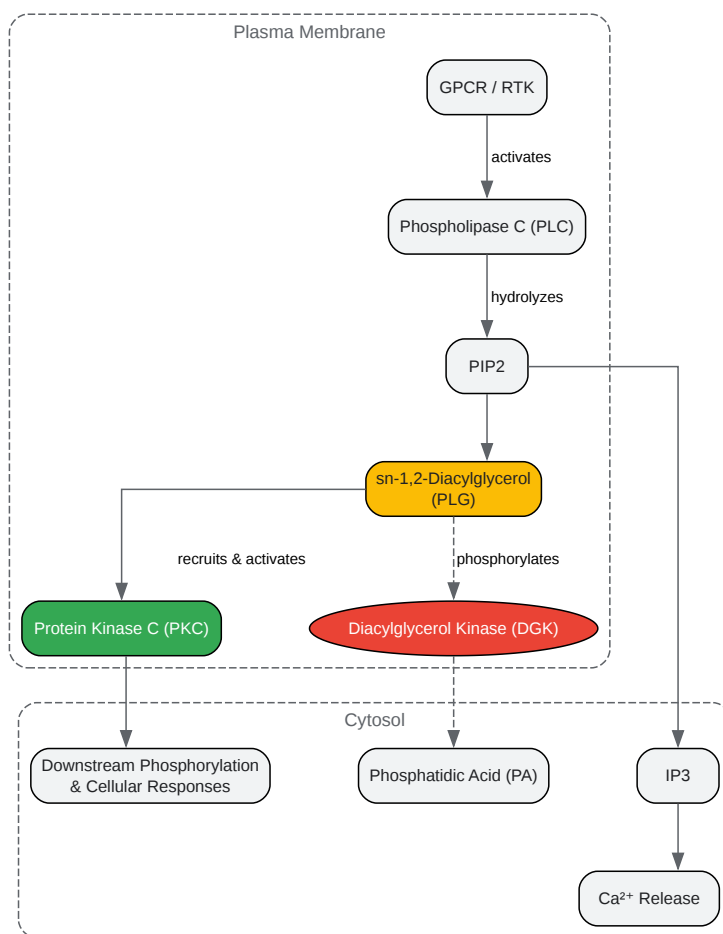
The hydrophobic nature of DAG influences the physical properties of the cell membrane, such as fluidity and curvature.[6] The presence of unsaturated fatty acids, like the linoleoyl chain in PLG, introduces kinks that prevent tight packing of lipids, thereby increasing membrane fluidity.[4] This modulation of fluidity is essential for the proper function of membrane-embedded proteins.[4][10] Furthermore, DAG can induce membrane curvature and promote events like membrane fusion and vesicle budding, which are critical for processes such as endocytosis and exocytosis.[6] Recent studies have shown that acute, localized production of DAG in the outer mitochondrial membrane leads to membrane tubulation and fission, highlighting its direct role in organelle remodeling.[11]

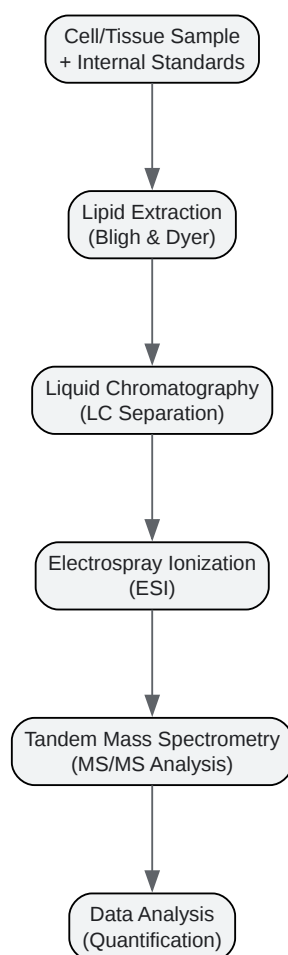
Role as a Second Messenger

The primary and most studied function of DAG is its role as a lipid second messenger.^[12] Following the stimulation of cell surface receptors, phospholipase C (PLC) is activated, which then hydrolyzes PIP2 into two second messengers: inositol trisphosphate (IP3) and DAG.^[8] While IP3 diffuses into the cytosol to trigger calcium release, DAG remains in the plasma membrane. Here, its main function is to recruit and activate members of the Protein Kinase C (PKC) family, initiating a cascade of downstream phosphorylation events that regulate numerous cellular processes, including cell proliferation, differentiation, and apoptosis.^{[6][8]}

The Diacylglycerol Signaling Cascade

The generation of DAG at the plasma membrane initiates a complex signaling network. While PKC is the most recognized effector, DAG can activate a range of other proteins that possess a conserved C1 domain, the DAG-binding module.^[13]





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- To cite this document: BenchChem. [1-Palmitoyl-2-linoleoyl-sn-glycerol structure and function in cell membranes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15596925#1-palmitoyl-2-linoleoyl-sn-glycerol-structure-and-function-in-cell-membranes]

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